

Application Note: Hentriacontane as a Certified Analytical Standard

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Compound of Interest

Compound Name: Hentriacontane

Cat. No.: B1218953

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Hentriacontane** (C₃₁H₆₄) is a long-chain, saturated hydrocarbon, also known as **n-hentriacontane**.^[1] Its high molecular weight, chemical inertness, thermal stability, and well-defined chromatographic behavior make it an excellent certified analytical standard.^[2] It is particularly valuable in analytical techniques such as Gas Chromatography (GC) and Gas Chromatography-Mass Spectrometry (GC-MS). This document outlines the key applications, physicochemical properties, and detailed protocols for the effective use of **Hentriacontane** as a certified analytical standard in a laboratory setting.

Key Applications

As a certified analytical standard, **Hentriacontane** serves several critical functions in analytical chemistry:

- **Retention Index (RI) Marker:** In GC and GC-MS, retention times can vary between instruments and even between runs on the same instrument. **Hentriacontane**, as part of a homologous series of n-alkanes, is used to convert retention times into system-independent Retention Indices (RI).^{[3][4]} This allows for more reliable compound identification by comparing experimental RI values with those in literature and databases.^[5]
- **Internal Standard (IS):** For the quantification of other long-chain alkanes or similar compounds in complex matrices like environmental samples, plant extracts, or petroleum

products.[3][6] Using an internal standard corrects for variations in injection volume and potential sample loss during preparation.

- Method Development and Validation: **Hentriacontane** can be used to test and validate analytical methods for the analysis of high-molecular-weight, non-polar compounds, ensuring the method's accuracy, precision, and robustness.[7]

Data Presentation

Quantitative data for **Hentriacontane** is summarized below for easy reference.

Table 1: Physicochemical Properties of **Hentriacontane**

Property	Value	Reference
Chemical Formula	C₃₁H₆₄	[8]
Molecular Weight	436.84 g/mol	[2]
CAS Number	630-04-6	[8]
Appearance	White, waxy solid/crystals	[8][9]
Melting Point	67-69 °C	[2]
Boiling Point	458 °C @ 760 mmHg	[8]
Assay (as standard)	≥98.0% (GC)	[2]

| Solubility | Insoluble in water; Soluble in non-polar solvents like hexane, heptane, and benzene. |[10][11] |

Table 2: Key Mass Spectral Data for **Hentriacontane** (Electron Ionization)

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Interpretation
57	100	C ₄ H ₉ ⁺ (base peak)
71	~70	C ₅ H ₁₁ ⁺
85	~70	C ₆ H ₁₃ ⁺
99	~30	C ₇ H ₁₅ ⁺
436	Low	Molecular Ion (M ⁺)

Data is compiled from NIST and PubChem mass spectral libraries. The fragmentation pattern is characteristic of long-chain n-alkanes.[\[1\]](#)[\[12\]](#)

Experimental Protocols

These protocols provide a framework for using **Hentriacontane**. Researchers should optimize parameters for their specific instrumentation and application.

Protocol 1: Preparation of Stock and Working Standards

Objective: To prepare accurate concentrations of **Hentriacontane** solutions for use as a calibration or internal standard.

Materials:

- **Hentriacontane** certified analytical standard (neat solid)[\[2\]](#)
- n-Hexane or n-Heptane, analytical grade
- Analytical balance (4-decimal place)
- Class A volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
- Glass pipettes or calibrated micropipettes
- Vials with PTFE-lined caps

Procedure:

- **Stock Solution Preparation** (e.g., 1000 µg/mL): a. Accurately weigh 10.0 mg of **Hentriacontane** standard using an analytical balance. b. Quantitatively transfer the solid to a 10 mL Class A volumetric flask. c. Add a small amount of n-hexane (approx. 5 mL) and gently swirl to dissolve the solid. A brief sonication may aid dissolution. d. Once fully dissolved, bring the flask to the 10 mL mark with n-hexane. e. Cap the flask and invert it 15-20 times to ensure homogeneity. This is the Stock Solution.
- **Working Standard Preparation** (e.g., 10 µg/mL): a. Transfer 1.0 mL of the 1000 µg/mL Stock Solution into a 100 mL Class A volumetric flask using a calibrated pipette. b. Dilute to the mark with n-hexane. c. Cap and invert to mix thoroughly. This is the Working Standard. d. Prepare further dilutions as required for the specific analytical range.

Storage: Store all solutions in tightly sealed vials at 4°C. Long-chain alkanes are stable, but solvent evaporation can alter concentrations.

Protocol 2: GC-MS Analysis of Hentriacontane

Objective: To establish a robust GC-MS method for the detection and quantification of **Hentriacontane**.

Instrumentation & Consumables:

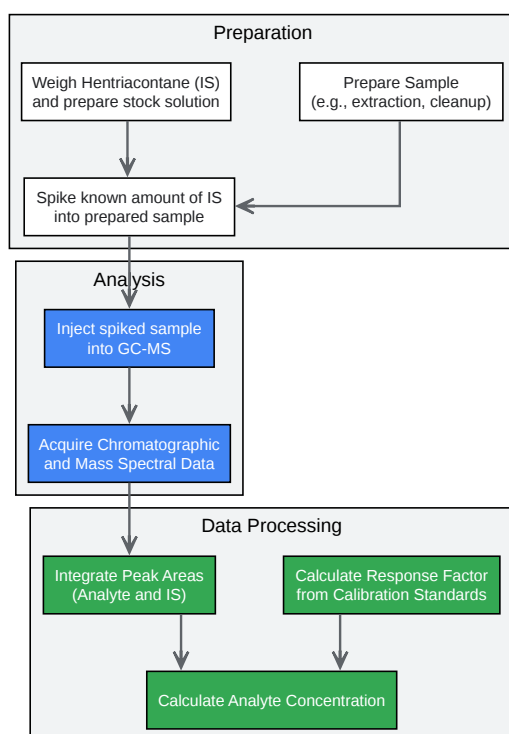
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Capillary column: A non-polar column such as DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID x 0.25 µm film thickness) is recommended.[\[13\]](#)
- Carrier Gas: Helium or Hydrogen, high purity
- Autosampler vials with inserts

Typical GC-MS Parameters:

Parameter	Recommended Setting
Injection Port Temp.	300-320 °C
Injection Mode	Splitless (for trace analysis) or Split
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.0 - 1.5 mL/min (Constant Flow)
Oven Program	Initial: 100°C, hold 2 min
Ramp: 10°C/min to 320°C	
Hold: 10 min at 320°C	
MS Transfer Line Temp.	320 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range (m/z)	50 - 500 amu
Acquisition Mode	Full Scan (for identification) or Selected Ion Monitoring (SIM) using m/z 57, 71, 85 for enhanced sensitivity.[6]
Note: The high final temperature and long hold time are necessary to ensure the elution of the high-boiling point Hentriacontane.	

Mandatory Visualizations

Workflow for Analysis Using an Internal Standard



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Caption: Workflow for quantitative analysis using **Hentriacontane** as an internal standard (IS).

Logical Diagram for Retention Index Calculation

Caption: Logical relationship for calculating the Linear Retention Index (RI) of an analyte.

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